

Personal protective equipment for handling AR-C155858

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AR-C155858

Cat. No.: B1667588

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Essential Safety and Handling Guide for AR-C155858

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **AR-C155858**, a potent and selective inhibitor of monocarboxylate transporters (MCTs) MCT1 and MCT2.^{[1][2][3]} Adherence to these procedures is essential to ensure personal safety and maintain the integrity of your research.

I. Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment is required at all times when handling **AR-C155858** to minimize exposure risk. The necessary PPE includes:

- **Eye Protection:** ANSI-approved safety glasses with side shields or chemical splash goggles are mandatory to protect against accidental splashes.^[4]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Given that **AR-C155858** is often dissolved in DMSO, which can facilitate skin absorption, it is crucial to change gloves immediately if they become contaminated.
- **Body Protection:** A standard laboratory coat must be worn to protect skin and clothing. In procedures with a higher risk of splashes or aerosol generation, a disposable gown may be

appropriate.

- **Respiratory Protection:** While not typically required for handling small quantities in a well-ventilated area or a chemical fume hood, a respirator may be necessary if there is a risk of generating dust or aerosols of the compound.

II. Operational Plan: Handling and Storage

A. Reconstitution and Dilution:

AR-C155858 is a powder that is typically dissolved in a solvent like Dimethyl Sulfoxide (DMSO) to create a stock solution.

- **Preparation of Stock Solutions:** The following table provides guidance on the amount of DMSO needed to achieve various concentrations, based on a molecular weight of 461.53 g/mol . Batch-specific molecular weights may vary slightly.

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.17 mL	10.83 mL	21.67 mL
5 mM	0.43 mL	2.17 mL	4.33 mL
10 mM	0.22 mL	1.08 mL	2.17 mL
50 mM	0.04 mL	0.22 mL	0.43 mL

- **Solubility:** The maximum concentration in DMSO is approximately 100 mM (46.15 mg/mL). To aid dissolution, the tube can be warmed to 37°C for 10 minutes and/or sonicated.

B. Storage:

Proper storage is critical to maintain the stability of **AR-C155858**.

Form	Storage Temperature	Duration
Powder	-20°C	3 years
Stock Solution in Solvent	-80°C	1 year
Stock Solution in Solvent	-20°C	1 month

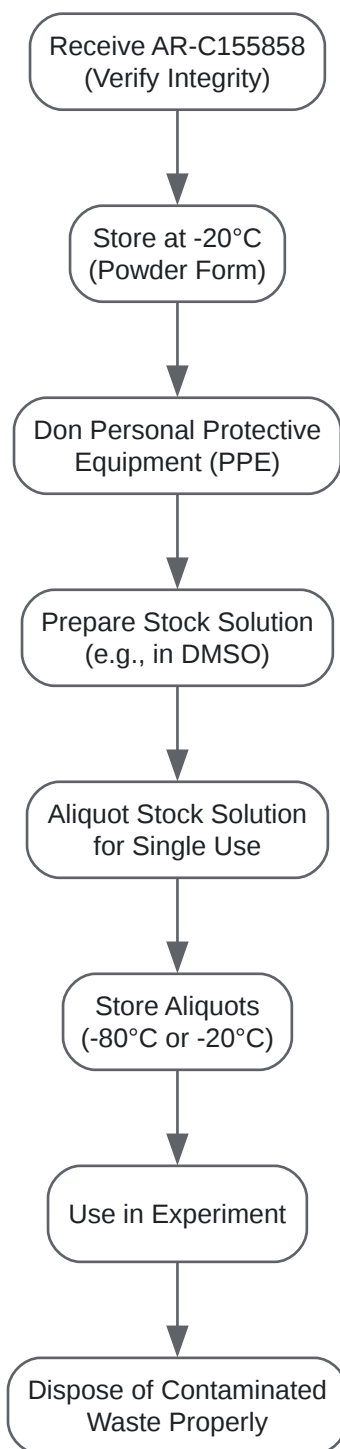
To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.

III. Disposal Plan

All materials contaminated with **AR-C155858**, including empty vials, pipette tips, and gloves, should be disposed of as chemical waste in accordance with your institution's and local regulations. Do not dispose of this compound down the drain or in the regular trash.

Experimental Workflow for Handling AR-C155858

The following diagram outlines the standard procedure for handling **AR-C155858** from receipt to disposal.



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References

- 1. AR-C155858 | Monocarboxylate Transporters | Tocris Bioscience [tocris.com]
- 2. apexbt.com [apexbt.com]
- 3. glpbio.com [glpbio.com]
- 4. Personal Protective Equipment (PPE) - IBC - The University of Utah [ibc.utah.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling AR-C155858]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667588#personal-protective-equipment-for-handling-ar-c155858]

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